

An In-depth Technical Guide to 2-Isopropoxyethanol (CAS No. 109-59-1)

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Compound of Interest		
Compound Name:	2-Isopropoxyethanol	
Cat. No.:	B094787	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropoxyethanol, also known as Isopropyl Cellosolve®, is an organic compound with the CAS number 109-59-1.[1] It is a colorless liquid characterized by a mild, ethereal odor and belongs to the glycol ether family.[1][2] Structurally, it consists of an isopropyl group attached to an ethylene glycol backbone, giving it both ether and alcohol functionalities.[3] This amphipathic nature makes it soluble in water as well as many organic solvents, rendering it highly versatile.[4][5]

Primarily, **2-isopropoxyethanol** is utilized as a solvent in the manufacturing of paints, coatings, lacquers, resins, and cleaning products.[3][6] For professionals in drug development and pharmaceuticals, its properties are of interest for its potential use as a solvent, a chemical intermediate in the synthesis of active pharmaceutical ingredients (APIs), and for its surfactant-like properties which can be beneficial in formulations.[7][8] This guide provides a comprehensive overview of its physicochemical properties, key experimental protocols, and metabolic pathways to support its evaluation and application in a research and development context.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-isopropoxyethanol** are summarized in the table below. These properties are essential for its handling, storage, and



application in various experimental and manufacturing settings.

Property	Value	Source(s)
CAS Number	109-59-1	[6]
Molecular Formula	C5H12O2	[6]
Molecular Weight	104.15 g/mol	[6]
Appearance	Colorless liquid	[6]
Odor	Mild, ethereal	[2]
Density	0.903 g/mL at 25 °C	[9]
Boiling Point	143 °C (at 760 mmHg)	[10]
42-44 °C (at 13 mmHg)	[9]	
Melting Point	-60 °C	[9]
Flash Point	45 °C (113 °F)	[10][11]
Vapor Pressure	3 mmHg	[2]
5.99 hPa at 25 °C	[12]	
Vapor Density	3.6 (Air = 1.0)	[12]
Refractive Index	n20/D 1.41	[9]
Water Solubility	Soluble (>100 g/L)	[9][13]
LogP (Octanol/Water)	0.43 at 20 °C	[8]
Autoignition Temp.	240 °C	[8]

Toxicological and Safety Data

Understanding the toxicological profile and safety requirements is critical for handling **2-isopropoxyethanol** in a laboratory or industrial environment. Key GHS classifications and acute toxicity values are presented below. The substance is considered a flammable liquid and is harmful if inhaled or in contact with skin.[12][14]



Parameter	Value / Classification	Source(s)
GHS Classification	Flammable Liquid (Category 3), Acute Toxicity Dermal (Category 4), Acute Toxicity Inhalation (Category 4), Serious Eye Irritation (Category 2), Skin Irritation (Category 2)	[3][12]
Signal Word	Warning	[12]
Hazard Statements	H226: Flammable liquid and vapor; H312: Harmful in contact with skin; H332: Harmful if inhaled; H315: Causes skin irritation; H319: Causes serious eye irritation	[12][15]
LD50 Oral (Rabbit)	5111 mg/kg	[8]
LD50 Dermal (Rabbit)	1445 mg/kg	[8]
LC50 Inhalation (Rat)	3100 mg/m³/4h	[1]
Primary Health Effects	Irritating to eyes, mildly irritating to skin and respiratory tract.[13] In animal studies (rats), it may have effects on the blood, causing hemolytic anemia.[16]	

Key Experimental Protocols

Detailed methodologies are crucial for reproducing scientific findings and for the validation of analytical techniques. Below are protocols for a key toxicological study and a common analytical method for quantification.

Protocol: Induction of Hemolytic Anemia in Rats

Foundational & Exploratory





This protocol is based on studies investigating the hemolytic effects of glycol ethers.[16] The primary metabolite, isopropoxyacetic acid, is believed to be responsible for the hemolytic action. The study aims to evaluate hematological indices following exposure.

Objective: To assess the time- and dose-dependent hemolytic effects of **2-isopropoxyethanol** in a rodent model.

Materials:

- Male Wistar rats
- **2-Isopropoxyethanol** (CAS 109-59-1)
- Saline solution (vehicle)
- Syringes for subcutaneous injection
- Equipment for blood collection (e.g., capillary tubes)
- Automated hematology analyzer

Methodology:

- Animal Dosing: Male Wistar rats are treated with single subcutaneous injections of 2isopropoxyethanol.[16]
- Dose Groups: The compound is administered at doses of 0 (vehicle control), 0.625, 1.25, and 2.5 mmol/kg body weight.[16]
- Sample Collection: Blood samples are collected from the tail vein at multiple time points post-administration, such as 0, 6, 24, 48, 144, 216, and 600 hours.[16]
- Analysis: The collected blood samples are analyzed for a panel of hematological indices.[16]
 Key parameters to measure include:
 - Red blood cell (RBC) count
 - Total hemoglobin concentration



- Packed cell volume (PCV) / Hematocrit (HCT)
- Mean cell volume (MCV)
- Plasma hemoglobin concentration
- Reticulocyte count
- Data Interpretation: A decrease in RBC, hemoglobin, and PCV, coupled with an increase in MCV (indicating cell swelling), plasma hemoglobin, and reticulocytes, is indicative of hemolytic anemia.[16]

Protocol: Determination in Workplace Air by GC-FID

This validated method describes the quantification of **2-isopropoxyethanol** in air samples, which is essential for monitoring occupational exposure.[13]

Objective: To quantify the concentration of **2-isopropoxyethanol** in a defined volume of air using thermal desorption followed by gas chromatography with a flame ionization detector (GC-FID).

Materials:

- Sorbent tubes packed with Chromosorb 106
- Personal air sampling pump
- Thermal desorber unit coupled to a GC-FID system
- 2-Isopropoxyethanol (analytical standard)
- Cyclooctane (internal standard)
- Solvents for stock solution preparation (e.g., 1,3-dioxolane, dimethoxymethane)[12]

Methodology:

Air Sampling:



- A defined volume of air is drawn through a Chromosorb 106 sorbent tube using a calibrated pump.
- For an 8-hour time-weighted average (TWA), a typical flow rate is 5 mL/min for 2 hours,
 yielding a sample volume of 600 mL.[13]
- Sample Preparation:
 - Cyclooctane is added to the samples as an internal standard before analysis.[13]
- Thermal Desorption:
 - The loaded sorbent tube is placed in a thermal desorber.
 - The tube is heated, and the desorbed analytes are transferred by a carrier gas to a cold trap.
 - The cold trap is then rapidly heated, injecting the analytes as a narrow band onto the GC column.[12]
- Gas Chromatography:
 - Column: (Example) DB-5 or similar non-polar capillary column.
 - Carrier Gas: Helium or Hydrogen.
 - Temperature Program: An appropriate temperature gradient is used to separate 2isopropoxyethanol from other volatile compounds.
 - Detector: Flame Ionization Detector (FID).
- Quantification:
 - A multi-point calibration curve is generated by analyzing standards of known concentrations.
 - The concentration of 2-isopropoxyethanol in the sample is determined by comparing its peak area (normalized to the internal standard) against the calibration curve.[13]



 The limit of quantification for this method is approximately 4.48 mg/m³ for a 600 mL air sample.[13]

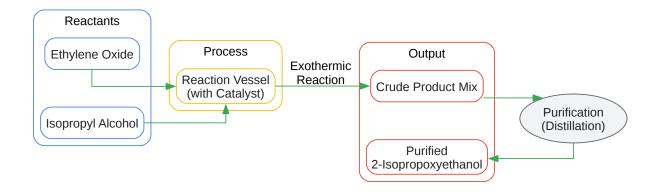
Visualized Workflows and Pathways

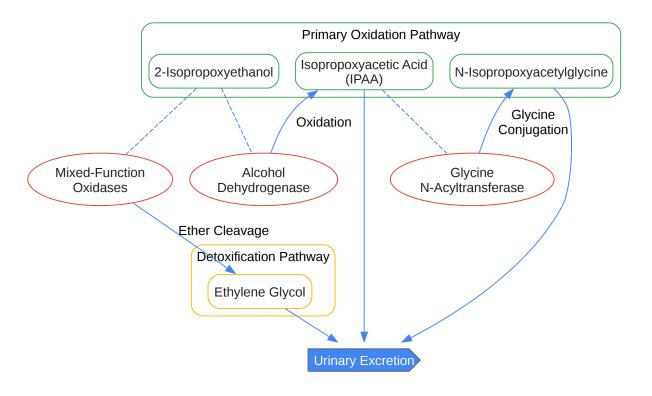
Diagrams created using Graphviz provide clear visual representations of complex processes, from chemical synthesis to biological metabolism.

Industrial Synthesis Workflow

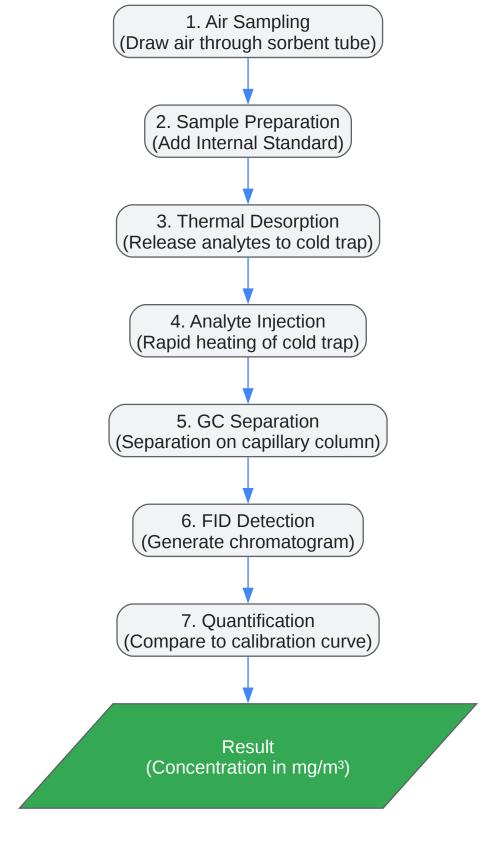
The most common industrial method for producing **2-isopropoxyethanol** involves the reaction of ethylene oxide with isopropyl alcohol.[3]











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